

A Comprehensive Technical Guide to 3'-Methoxyacetophenone

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Compound of Interest

Compound Name: 3'-Methoxyacetophenone

Cat. No.: B145981

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For researchers, scientists, and drug development professionals, **3'-Methoxyacetophenone** is a versatile aromatic ketone with significant applications in organic synthesis. This technical guide provides an in-depth overview of its chemical identity, properties, and synthesis, adhering to stringent data presentation and visualization standards.

Chemical Identity and Nomenclature

The nomenclature of a compound is critical for unambiguous identification in research and development. **3'-Methoxyacetophenone** is known by several names across different chemical databases and publications.

IUPAC Name: 1-(3-methoxyphenyl)ethanone[1][2]

Synonyms: A comprehensive list of synonyms is provided to aid in literature and database searches.

Synonym Category	Synonym
Systematic & Common Names	3-Methoxyacetophenone[1][3], m-Methoxyacetophenone[1][2], 3-Acetylanisole[1][2][3], 1-Acetyl-3-methoxybenzene[2][4], Methyl 3-methoxyphenyl ketone[2][4], meta-Methoxyacetophenone[2][4], m-Acetanisole[2][3], 3-Methoxy-1-acetylbenzene[2][4], Ethanone, 1-(3-methoxyphenyl)-[1][2]
Registry & Database Identifiers	CAS Number: 586-37-8[1][2], NSC 65593[1][2], EINECS 209-573-3[1], UNII: 1K3UR56Z4N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **3'-Methoxyacetophenone** is presented below. These properties are essential for designing experimental conditions, purification procedures, and formulation strategies.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][5]
Molecular Weight	150.17 g/mol	[1]
Appearance	Pale yellow liquid	[1]
Melting Point	-7 °C	[3]
Boiling Point	239-241 °C (lit.)	[6][7]
Density	1.094 g/mL at 25 °C (lit.)	[6][7]
Refractive Index	n _{20/D} 1.542 (lit.)	[6][7]
Solubility	Fully miscible in water. Soluble in alcohol.	[3][6]
Flash Point	110 °C (230 °F) - closed cup	[7]

Experimental Protocols for Synthesis

The synthesis of **3'-Methoxyacetophenone** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Protocol 1: Nickel-Catalyzed Synthesis from Arylboronic Acid

This protocol describes the synthesis of **3'-Methoxyacetophenone** from 3-methoxyphenylboronic acid and an alkyl nitrile using a nickel catalyst.

Materials and Equipment:

- 3-methoxyphenylboronic acid
- Acetonitrile (or other suitable alkyl nitrile)
- Nickel(II) bromide 2-methoxyethyl ether complex ($\text{NiBr}_2 \cdot \text{diglyme}$)
- 1,10-Phenanthroline
- Sodium bicarbonate (NaHCO_3)
- Water
- Dichloromethane
- Anhydrous sodium sulfate (Na_2SO_4)
- Autoclave with a Teflon reaction tube
- Magnetic stirrer
- Rotary evaporator
- Column chromatography setup

Procedure:[[8](#)]

- To a 10 mL Teflon reaction tube within an autoclave, add $\text{NiBr}_2 \cdot \text{diglyme}$ (5 mol%) and 1,10-phenanthroline (10 mol%).
- Add 3-methoxyphenylboronic acid (1.0 mmol), sodium bicarbonate (2.0 equiv), water (2.0 mmol), and the alkyl nitrile (1.0 mL).
- Seal the autoclave and heat the reaction mixture to 100 °C for 5 hours with stirring.
- After the reaction, cool the autoclave to room temperature.
- Add 30 mL of water to the reaction mixture and extract with dichloromethane (3 x 15 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent using a rotary evaporator.
- Purify the crude product by column chromatography to yield **3'-Methoxyacetophenone**.

Protocol 2: Synthesis of ω -Methoxyacetophenone via Grignard Reaction

This protocol details the synthesis of the related compound, ω -Methoxyacetophenone, which can be adapted for other acetophenones.

Materials and Equipment:

- Magnesium turnings
- Bromobenzene
- Dry ether
- Methoxyacetonitrile
- Dilute sulfuric acid
- 5% aqueous sodium carbonate solution

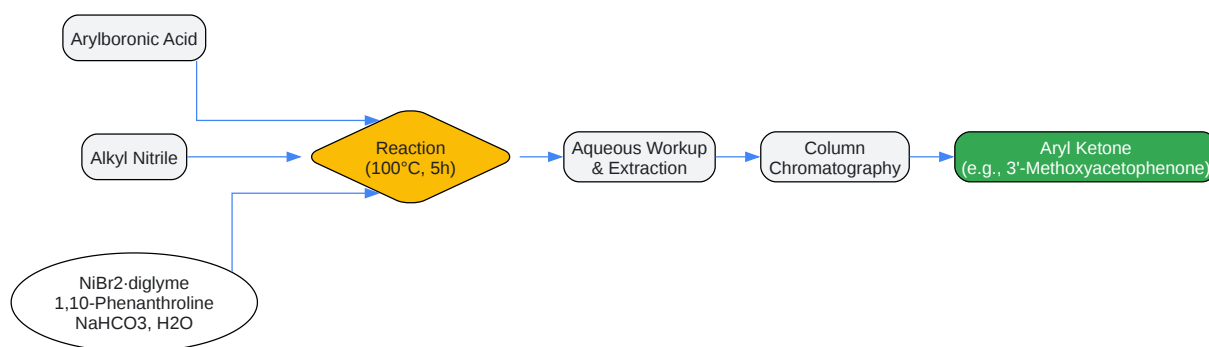
- Anhydrous sodium sulfate
- Three-necked flask with separatory funnel, reflux condenser, and mercury-sealed stirrer
- Ice-salt bath
- Distillation apparatus

Procedure:[9]

- Prepare a solution of phenylmagnesium bromide in a 2-L three-necked flask from magnesium (0.36 gram atom), bromobenzene (0.36 mole), and 350 mL of dry ether.
- Cool the Grignard reagent in an ice-salt bath.
- Slowly add a mixture of methoxyacetonitrile (0.3 mole) and 50 mL of dry ether with stirring.
- Allow the mixture to stand at room temperature for 2 hours.
- Cool the mixture again and decompose it by adding 500 mL of water and cracked ice, followed by 100 mL of cold dilute sulfuric acid.
- Separate the ether layer and extract the aqueous layer with a small amount of ether.
- Combine the ether extracts and wash with 5% aqueous sodium carbonate solution, followed by water.
- Dry the ether solution with anhydrous sodium sulfate.
- Remove the ether by distillation and distill the residue under reduced pressure to obtain ω -Methoxyacetophenone.

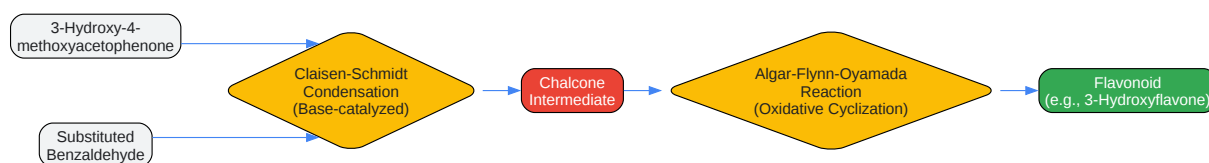
Visualization of Synthetic Pathways

The following diagrams illustrate key synthetic workflows relevant to acetophenone derivatives.



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Caption: General workflow for the nickel-catalyzed synthesis of aryl ketones.



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Caption: Synthetic pathway for flavonoids from an acetophenone derivative.[10]

Applications in Research and Development

3'-Methoxyacetophenone is a valuable building block in various fields:

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of a wide range of pharmaceutical compounds.[11]
- **Fragrance and Flavor Industry:** Its aromatic properties make it a useful ingredient in the formulation of perfumes and flavorings.[11]
- **Polymer Science:** It can be employed as a photoinitiator in polymerization reactions.[11]
- **Analytical Chemistry:** It is used in the development of analytical methods for the detection and quantification of other substances.[11]

This technical guide provides a foundational understanding of **3'-Methoxyacetophenone** for professionals in the chemical and pharmaceutical sciences. The detailed information on its properties, synthesis, and applications is intended to support and facilitate further research and development efforts.

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